

Solubility of N-Boc-4-chloropiperidine in common organic solvents

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Compound of Interest

Compound Name: *Tert-butyl 4-chloropiperidine-1-carboxylate*

Cat. No.: *B136478*

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An In-depth Technical Guide to the Solubility of N-Boc-4-chloropiperidine in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Boc-4-chloropiperidine is a pivotal intermediate in the synthesis of a wide array of pharmaceutical compounds. A thorough understanding of its solubility in various organic solvents is critical for optimizing reaction conditions, developing purification strategies, and formulating drug products. This technical guide provides a comprehensive overview of the solubility of N-Boc-4-chloropiperidine. Due to the limited availability of precise quantitative data in public literature, this guide presents a qualitative solubility profile based on the physicochemical properties of the molecule and data for analogous compounds. Furthermore, a detailed experimental protocol for the quantitative determination of its solubility via the gravimetric method is provided, enabling researchers to generate precise data for their specific applications.

Physicochemical Properties of N-Boc-4-chloropiperidine

A foundational understanding of the physicochemical properties of N-Boc-4-chloropiperidine is essential for predicting its solubility behavior.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ ClNO ₂
Molecular Weight	219.71 g/mol
Appearance	White to off-white crystalline powder
Melting Point	Not consistently reported
Boiling Point	~289.7 °C (Predicted)[1]
Density	~1.11 g/cm ³ (Predicted)[1]

The presence of the bulky, nonpolar tert-butoxycarbonyl (Boc) group alongside the polar piperidine ring and the chloro-substituent gives N-Boc-4-chloropiperidine a somewhat amphiphilic character, suggesting solubility in a range of solvents with varying polarities.

Qualitative Solubility Profile

While specific quantitative solubility data for N-Boc-4-chloropiperidine is not widely published, a qualitative assessment can be inferred from the behavior of similar piperidine derivatives and the general principles of "like dissolves like". The following table provides an estimated solubility profile in common organic solvents. It is crucial to note that these are predictions and should be experimentally verified for any critical application.

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Protic Polar	Methanol, Ethanol, Isopropanol	High	The piperidine nitrogen can act as a hydrogen bond acceptor.
Aprotic Polar	Acetone, Acetonitrile, Dimethyl Sulfoxide (DMSO), Tetrahydrofuran (THF)	High	Favorable dipole-dipole interactions are expected.
Halogenated	Dichloromethane (DCM), Chloroform	High	Good miscibility is anticipated due to the compound's overall polarity and the presence of a chlorine atom.
Esters	Ethyl Acetate	Moderate to High	Good compatibility is expected.
Aromatic	Toluene, Benzene	Moderate	The aliphatic and nonpolar Boc group suggests reasonable compatibility.
Nonpolar	Hexane, Heptane	Low to Moderate	The bulky, nonpolar Boc group may slightly enhance solubility compared to unsubstituted piperidine, but the overall polarity of the molecule will limit miscibility.
Aqueous	Water	Low	The large nonpolar Boc group significantly

reduces water
solubility.

Experimental Protocol for Quantitative Solubility Determination: The Gravimetric Method

For applications requiring precise solubility values, direct experimental measurement is necessary. The gravimetric method, also known as the shake-flask method, is a robust and straightforward technique for determining the equilibrium solubility of a solid compound in a liquid solvent.

Materials and Equipment

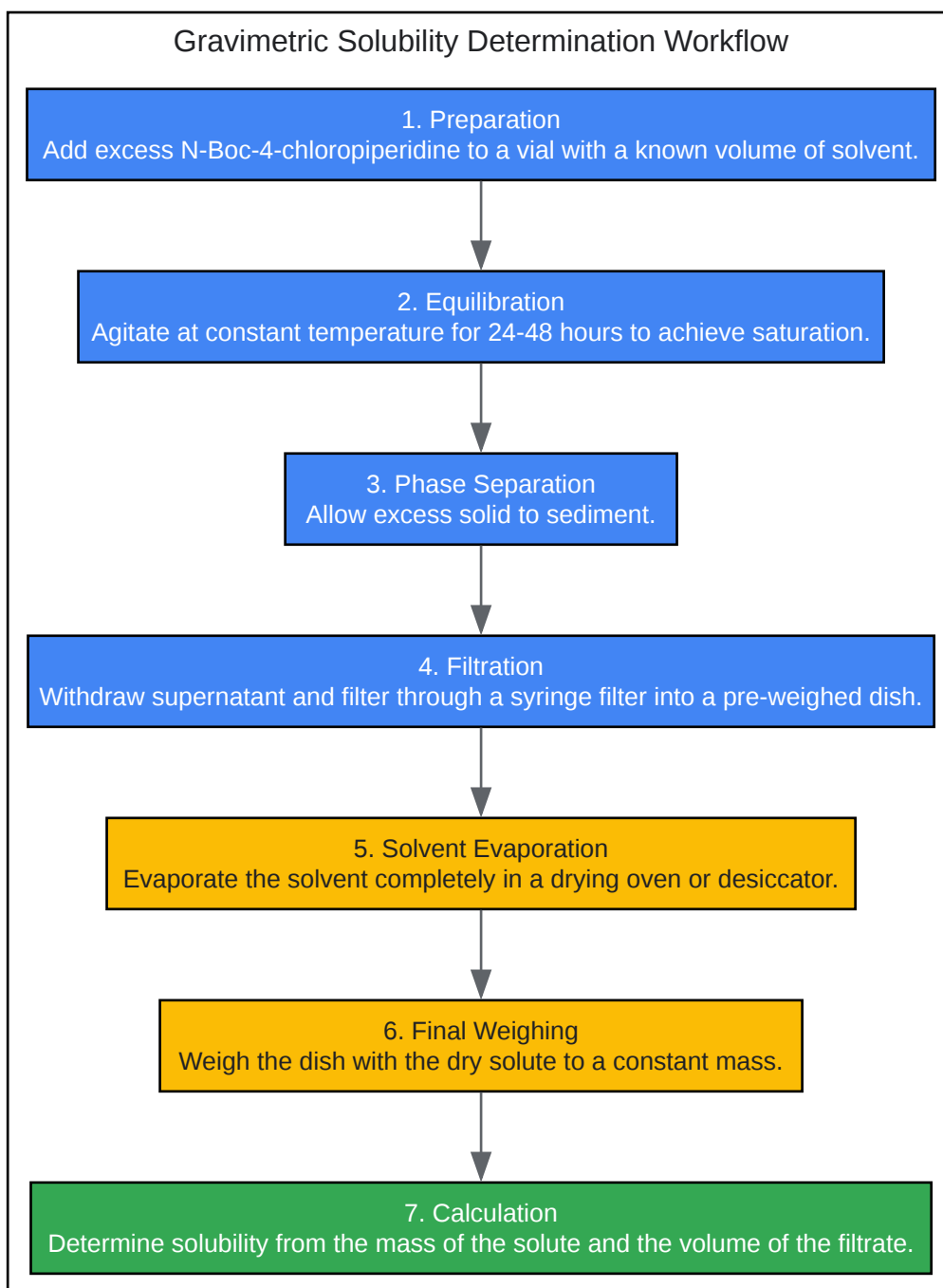
- N-Boc-4-chloropiperidine
- Selected organic solvent(s) of high purity
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps
- Constant temperature shaker or incubator
- Syringes
- Syringe filters (chemically compatible with the chosen solvent, e.g., PTFE)
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum desiccator

Experimental Procedure

- Preparation: Add an excess amount of N-Boc-4-chloropiperidine to a vial. The presence of undissolved solid at the end of the equilibration period is essential to ensure a saturated solution.

- **Solvent Addition:** Accurately dispense a known volume (e.g., 2.0 mL) of the desired organic solvent into the vial.
- **Equilibration:** Tightly seal the vial and place it in a constant temperature shaker set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After the equilibration period, cease agitation and allow the vial to stand undisturbed at the same constant temperature for at least 2 hours to permit the excess solid to sediment.
- **Sample Collection and Filtration:** Carefully withdraw a sample of the supernatant using a syringe. Attach a syringe filter to the syringe and dispense a clear filtrate into a pre-weighed evaporation dish. Record the exact volume of the filtrate transferred.
- **Solvent Evaporation:** Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. Alternatively, a vacuum desiccator can be used.
- **Final Weighing:** Once the solvent has completely evaporated, cool the evaporation dish to room temperature in a desiccator and weigh it. Repeat the drying and weighing process until a constant mass is achieved.
- **Calculation:** The solubility can be calculated using the following formulas:
 - $\text{Mass of dissolved solute} = (\text{Mass of dish with dry solute}) - (\text{Mass of empty dish})$
 - $\text{Solubility (g/L)} = (\text{Mass of dissolved solute in g}) / (\text{Volume of filtrate in L})$

Experimental Workflow Diagram



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Caption: Experimental workflow for determining solubility via the gravimetric method.

Factors Influencing Solubility

Several factors can influence the solubility of N-Boc-4-chloropiperidine and should be considered when designing experiments or processes:

- **Temperature:** The solubility of solids in liquids generally increases with temperature, although exceptions exist. It is crucial to control the temperature during solubility determination.
- **Solvent Polarity:** As indicated in the qualitative profile, the polarity of the solvent plays a significant role. A solvent that can effectively solvate both the polar and nonpolar regions of the molecule will exhibit higher dissolving power.
- **Purity of Solute and Solvent:** Impurities in either the N-Boc-4-chloropiperidine or the solvent can affect the measured solubility.
- **Crystalline Form (Polymorphism):** Different crystalline forms of a compound can have different solubilities.

Conclusion

While readily available quantitative solubility data for N-Boc-4-chloropiperidine is scarce, a qualitative understanding based on its molecular structure provides a useful starting point for solvent selection. For applications demanding precise data, the gravimetric method offers a reliable and accessible experimental protocol. By following the detailed methodology presented in this guide, researchers and drug development professionals can accurately determine the solubility of N-Boc-4-chloropiperidine in various organic solvents, thereby facilitating more efficient and robust process development and formulation design.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
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